

In-Depth Technical Guide: 4-Chloropicolinic Acid

Safety Data

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Compound of Interest

Compound Name: 4-Chloropicolinic Acid

Cat. No.: B151655

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data for **4-Chloropicolinic acid** (CAS No. 5470-22-4). The information is compiled from publicly available Safety Data Sheets (SDS) to assist in the safe handling, storage, and use of this compound in a research and development setting.

Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of **4-Chloropicolinic acid**. This data is essential for understanding the compound's behavior under various laboratory conditions.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₄ ClNO ₂	[1]
Molecular Weight	157.55 g/mol	[1]
Physical State	Solid	[1]
Appearance	White solid	[2]
Melting Point	181 °C	[3]
Boiling Point	308.0 ± 22.0 °C at 760 mmHg	[3]
Density	1.5 ± 0.1 g/cm ³	[3]
Flash Point	140.1 ± 22.3 °C	[3]
Purity	Typically >95%	[1]

Toxicological Information

While specific quantitative toxicity data such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%) are not available in the reviewed public SDSs, the compound is classified based on its hazardous properties.[1] The primary routes of exposure are inhalation, eye contact, skin contact, and ingestion.[1]

Symptoms related to overexposure may include:

- Skin Contact: Inflammation, itching, scaling, reddening, blistering, or pain.[1]
- Eye Contact: Redness, pain, and potential for severe eye damage.[1]
- Inhalation: Irritation of the lungs and respiratory system.[1]

Carcinogenicity information from major regulatory bodies is as follows:

- IARC: Not classified.[1]
- NTP: Not listed.[1]

- OSHA: Not listed.^[1]

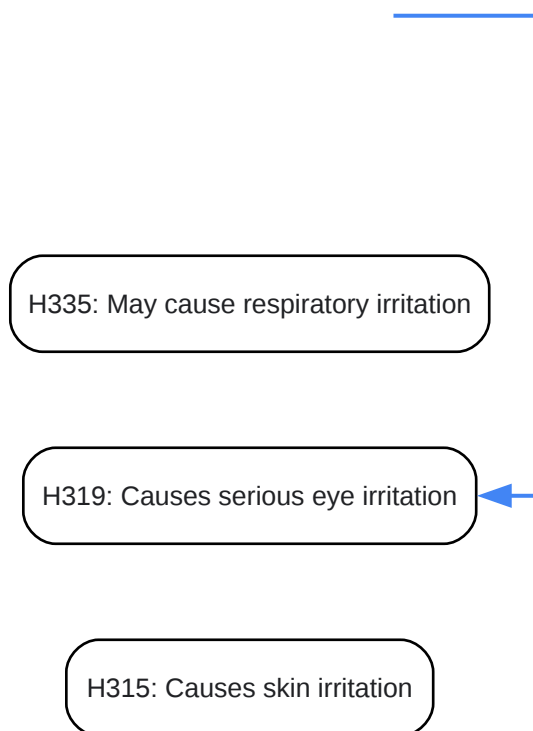
Hazard Identification and GHS Classification

4-Chloropicolinic acid is classified under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The following table outlines its hazard categories and corresponding statements.

GHS Classification	Hazard Statement	Pictogram	Signal Word
Skin irritation (Category 2)	H315: Causes skin irritation	Exclamation Mark	Warning
Eye irritation (Category 2A)	H319: Causes serious eye irritation	Exclamation Mark	Warning
Specific target organ toxicity — single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation	Exclamation Mark	Warning

Source:^[1]

The GHS pictograms and associated hazards are visualized in the diagram below.



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GHS Pictogram for **4-Chloropicolinic Acid** Hazards

Experimental Protocols

Detailed experimental reports for the toxicological classification of **4-Chloropicolinic acid** are not publicly available. However, the classifications for skin and eye irritation are typically determined using standardized protocols, such as those outlined by the Organisation for Economic Co-operation and Development (OECD). The methodologies for these key experiments are described below.

OECD Test Guideline 404: Acute Dermal Irritation/Corrosion

This test is designed to assess the potential of a substance to cause reversible inflammatory changes to the skin.

Methodology:

- **Test Animals:** Healthy, young adult albino rabbits are typically used.[4]
- **Preparation:** Approximately 24 hours before the test, the fur on the dorsal area of the trunk is clipped.
- **Application:** A 0.5 g or 0.5 mL amount of the test substance is applied to a small area (approx. 6 cm²) of the clipped skin under a gauze patch.[4] The patch is secured with tape, and for a semi-occluded application, the trunk of the animal is wrapped in a material like an elasticated corset for the exposure period.[4]
- **Exposure:** The exposure duration is typically 4 hours.[4]
- **Observation:** After the exposure period, the patch is removed, and the skin is cleansed of any residual test substance. Skin reactions (erythema and edema) are evaluated and scored at 1, 24, 48, and 72 hours after patch removal.[3]
- **Classification:** The Primary Irritation Index (P.I.I.) is calculated based on the average scores for erythema and edema over the observation period.[5] This index is used to classify the substance's irritation potential according to GHS criteria.

OECD Test Guideline 405: Acute Eye Irritation/Corrosion

This test evaluates the potential of a substance to produce reversible or irreversible changes in the eye.

Methodology:

- **Test Animals:** Healthy, adult albino rabbits with no pre-existing eye defects are used.
- **Application:** A single dose of 0.1 mL of a liquid or 0.1 g of a solid test substance is instilled into the conjunctival sac of one eye of each animal.[2] The eyelids are gently held together for about one second. The other eye remains untreated and serves as a control.
- **Observation:** The eyes are examined and scored for ocular reactions (corneal opacity, iris lesions, and conjunctival redness and swelling) at 1, 24, 48, and 72 hours after instillation.[2]

- Classification: The scores from the observations are used to calculate a "modified maximum average score" which determines the irritancy classification of the substance according to GHS criteria.[\[2\]](#)

Handling, Storage, and Emergency Procedures

Proper handling and storage are critical to ensure safety. The following sections provide guidance based on standard precautionary statements.

Precautions for Safe Handling:

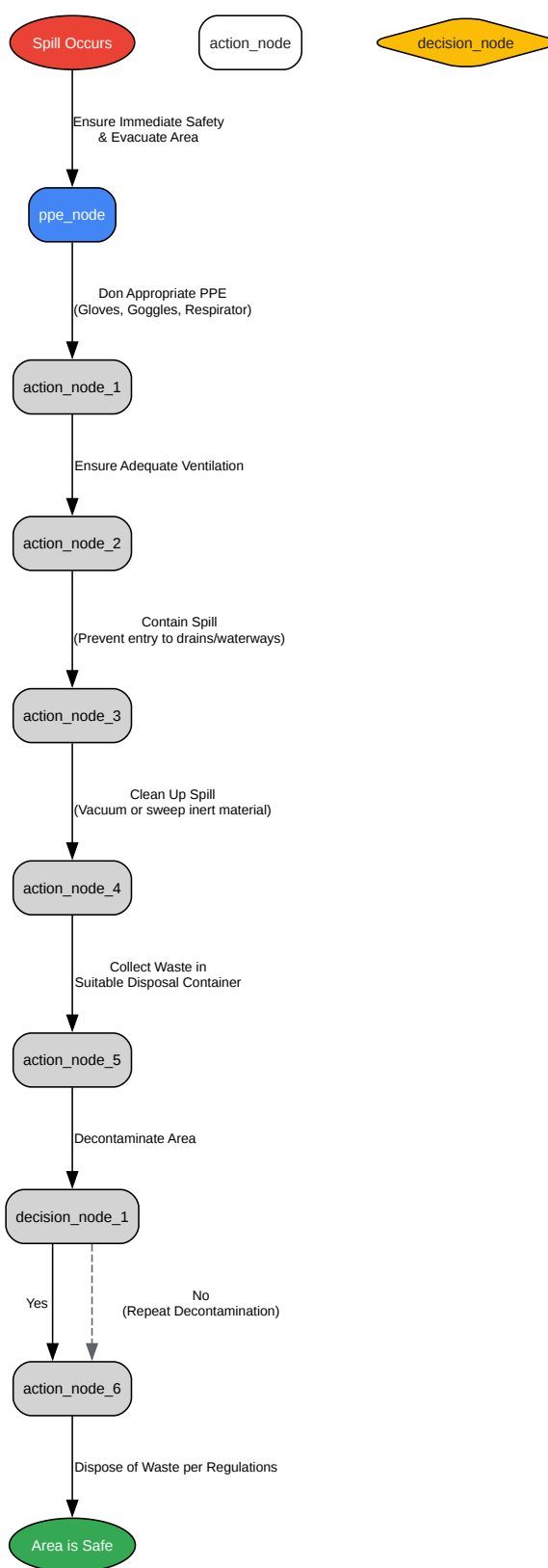
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Wash hands and skin thoroughly after handling.[\[1\]](#)
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[1\]](#)
- Use only outdoors or in a well-ventilated area.[\[1\]](#)
- Wear appropriate personal protective equipment (PPE), including protective gloves, protective clothing, and eye/face protection.[\[1\]](#)

Conditions for Safe Storage:

- Store in a tightly-closed container.[\[1\]](#)
- Store in a cool, dry, and well-ventilated place.[\[1\]](#)
- Keep away from incompatible substances, such as strong oxidizing agents.[\[1\]](#)
- Store locked up.[\[1\]](#)

Accidental Release Measures (Spill Workflow)

In the event of a spill, a structured response is necessary to mitigate exposure and contamination. The logical workflow for handling a spill is outlined below.



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Logical Workflow for Handling a **4-Chloropicolinic Acid** Spill

Disposal Considerations

Chemical waste must be disposed of in accordance with local, regional, and national regulations. Waste generators are responsible for determining if a discarded chemical is classified as hazardous waste.^[1] Dispose of contents and container to an approved waste disposal plant.^[1]

Disclaimer: This document is intended for informational purposes only and is based on publicly available Safety Data Sheets. It is not a substitute for a comprehensive risk assessment. Users should always consult the most current SDS provided by their supplier before handling this chemical.

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